

# An In-Depth Technical Guide to 3,5-Dinitrobenzaldehyde: Discovery and History

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## Compound of Interest

Compound Name: 3,5-Dinitrobenzaldehyde

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## Introduction

**3,5-Dinitrobenzaldehyde** is a significant chemical compound characterized by a benzene ring substituted with an aldehyde group and two nitro groups at the meta positions. This arrangement of functional groups imparts unique reactivity, making it a valuable reagent and building block in organic synthesis and analytical chemistry. This technical guide provides a comprehensive overview of the discovery, historical synthesis, and evolution of applications of **3,5-Dinitrobenzaldehyde**, supported by detailed experimental protocols, quantitative data, and workflow visualizations.

## Discovery and Early Synthesis

The precise first synthesis of **3,5-Dinitrobenzaldehyde** is not definitively documented in readily available historical chemical literature. However, the synthesis of related dinitro-aromatic compounds was an active area of research in the late 19th century. For instance, the synthesis of 2,4-dinitrobenzaldehyde from 2,4-dinitrotoluene was described in the early 20th century, suggesting that methods for preparing dinitrobenzaldehyde isomers were being explored.

One of the earliest documented methods for preparing **3,5-Dinitrobenzaldehyde** involved the reduction of 4-bromo-**3,5-dinitrobenzaldehyde** with copper(I) hydride.<sup>[1]</sup> A more widely recognized and detailed synthesis, however, is the reduction of 3,5-dinitrobenzoyl chloride. This method, detailed in *Organic Syntheses*, has become a standard laboratory procedure.<sup>[2]</sup>

# Physicochemical and Spectroscopic Data

Accurate and reliable data are crucial for the application of any chemical compound. The following tables summarize the key physical, chemical, and spectroscopic properties of **3,5-Dinitrobenzaldehyde**.

Table 1: Physical and Chemical Properties of **3,5-Dinitrobenzaldehyde**

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>4</sub> N <sub>2</sub> O <sub>5</sub>	[3]
Molecular Weight	196.12 g/mol	[3]
Melting Point	85 °C	[2]
Boiling Point	323.9 ± 32.0 °C (Predicted)	[2]
Density	1.571 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2]
Appearance	Tan solid	[2]
Solubility	Soluble in ethanol.	[4]

Table 2: Spectroscopic Data of **3,5-Dinitrobenzaldehyde**

Spectrum Type	Key Peaks/Signals
<sup>1</sup> H NMR	Predicted shifts would show the aldehyde proton as a singlet downfield, and the aromatic protons with characteristic splitting patterns for a 1,3,5-trisubstituted benzene ring.
<sup>13</sup> C NMR	Predicted spectrum would show a peak for the carbonyl carbon of the aldehyde, and distinct signals for the substituted and unsubstituted carbons of the aromatic ring.
Infrared (IR)	Characteristic peaks are expected for the C=O stretch of the aldehyde, N-O stretching of the nitro groups, and C-H stretching of the aromatic ring and aldehyde.
Mass Spectrometry (MS)	The mass spectrum would show the molecular ion peak and characteristic fragmentation patterns.

## Key Synthetic Methodologies: Experimental Protocols

The synthesis of **3,5-Dinitrobenzaldehyde** can be achieved through various routes. Below are detailed protocols for some of the most significant methods.

### Synthesis via Reduction of 3,5-Dinitrobenzoyl Chloride

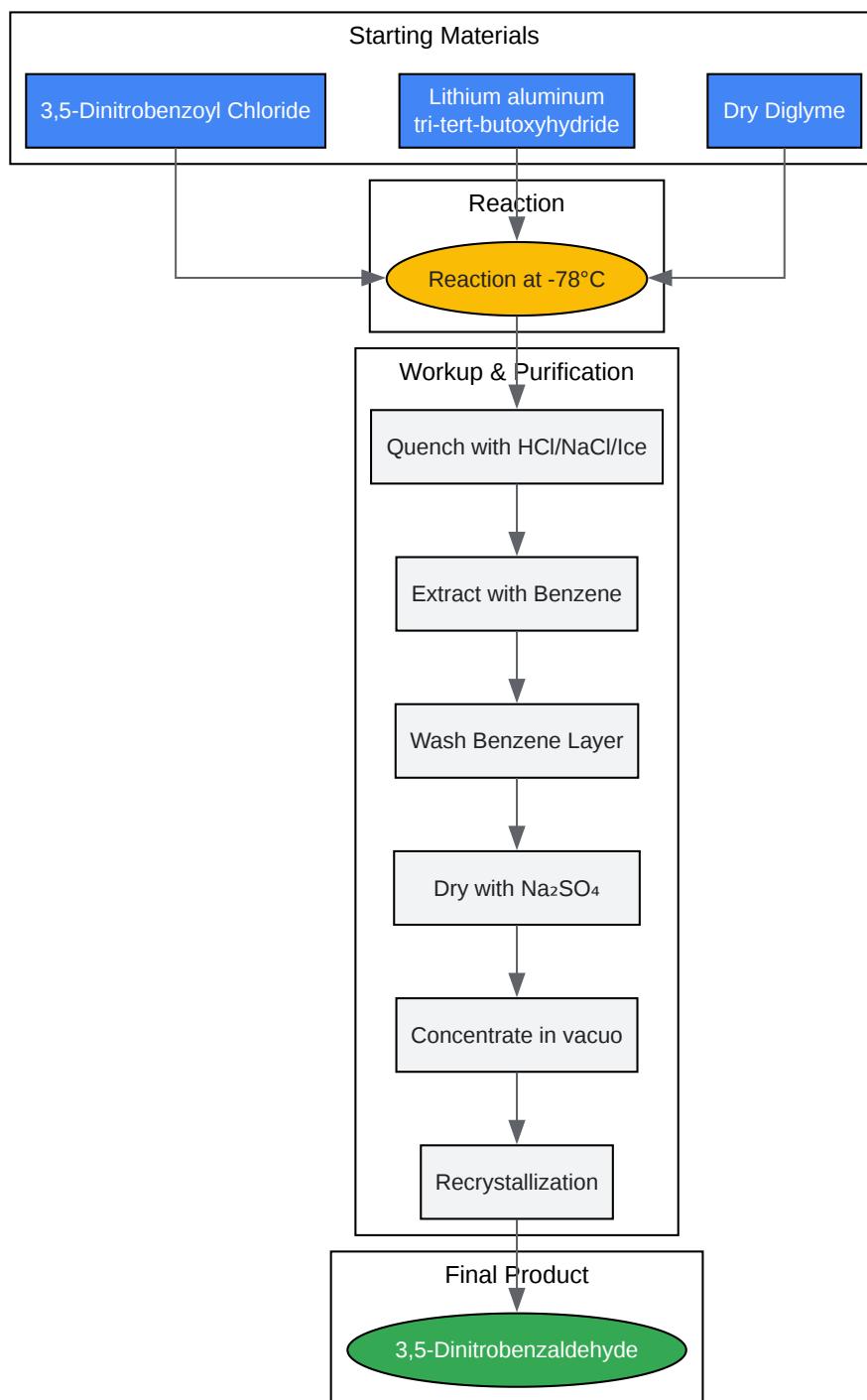
This is a widely used and reliable method for the laboratory-scale synthesis of **3,5-Dinitrobenzaldehyde**.<sup>[2]</sup>

Experimental Protocol:

- Preparation of the Reducing Agent: A solution of lithium aluminum tri-tert-butoxyhydride in dry diglyme is prepared.

- Reaction Setup: A three-necked, round-bottomed flask is equipped with a stirrer, a dropping funnel with a nitrogen inlet, and a thermometer. The flask is charged with 3,5-dinitrobenzoyl chloride and dry diglyme and cooled to -78 °C.
- Reduction: The lithium aluminum tri-tert-butoxyhydride solution is added dropwise to the stirred solution of 3,5-dinitrobenzoyl chloride, maintaining the temperature between -78 °C and -68 °C.
- Workup: The reaction mixture is poured into a beaker containing hydrochloric acid, saturated sodium chloride solution, and ice. The product is then extracted with benzene.
- Purification: The benzene extracts are washed, dried, and concentrated under reduced pressure to yield crude **3,5-dinitrobenzaldehyde**. Further purification can be achieved by recrystallization.[\[2\]](#)

## Synthesis of 3,5-Dinitrobenzaldehyde via Reduction

[Click to download full resolution via product page](#)Synthesis of **3,5-Dinitrobenzaldehyde** Workflow

## Potential Synthesis from 3,5-Dinitrotoluene

While a detailed, readily available protocol for the direct synthesis of **3,5-Dinitrobenzaldehyde** from 3,5-dinitrotoluene is scarce, the synthesis of the 2,4-isomer from 2,4-dinitrotoluene suggests a plausible synthetic route. This would likely involve the oxidation of the methyl group to an aldehyde.

## Historical and Current Applications

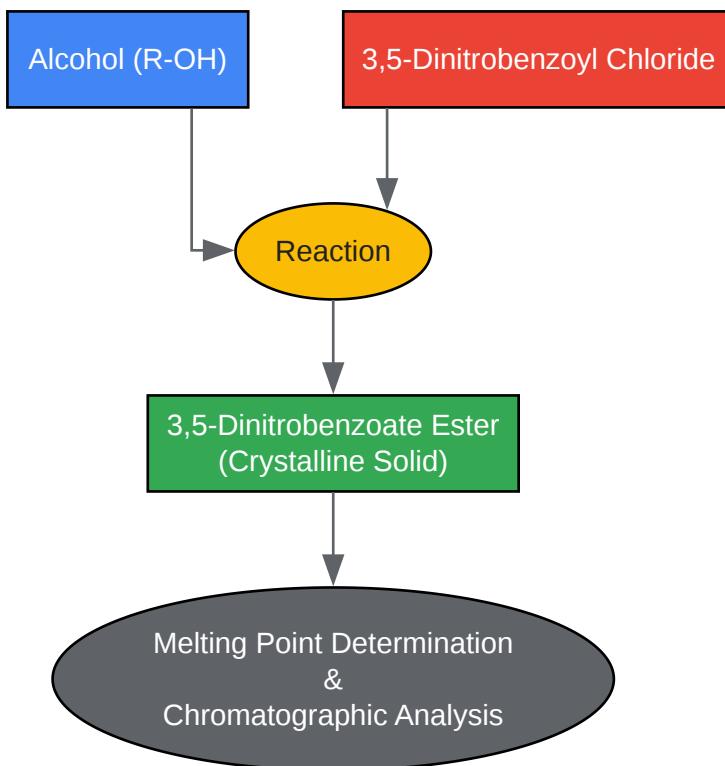
**3,5-Dinitrobenzaldehyde** and its derivatives have historically been and continue to be important reagents in several areas of chemistry.

### Derivatizing Agent in Analytical Chemistry

One of the primary historical applications of compounds like **3,5-Dinitrobenzaldehyde** is in the derivatization of alcohols and amines for qualitative and quantitative analysis. The aldehyde group reacts with primary amines to form Schiff bases (imines), and can be used to prepare crystalline derivatives of various compounds for identification by melting point determination.

While 3,5-dinitrobenzoic acid is more commonly cited for the derivatization of alcohols to form solid esters, the underlying principle of creating a solid, easily crystallizable derivative with a sharp melting point is the same. These dinitro-aromatic derivatives were particularly useful before the widespread availability of spectroscopic techniques.

## Derivatization of Alcohols with 3,5-Dinitrobenzoyl Chloride

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## Intermediate in Organic Synthesis

**3,5-Dinitrobenzaldehyde** serves as a versatile intermediate in the synthesis of more complex molecules. The nitro groups can be reduced to amino groups, opening up a wide range of further chemical transformations. For example, it is used in the synthesis of substituted n-heterocycles that have shown antibacterial activity.<sup>[5]</sup>

## Conclusion

**3,5-Dinitrobenzaldehyde**, a compound with a rich history rooted in the development of organic synthesis, continues to be a relevant and useful molecule in modern chemistry. From its early, though not definitively documented, discovery to its well-established synthetic protocols, it has

served as a key tool for both the identification and the creation of other chemical entities. Its utility as a derivatizing agent highlights a pivotal era in analytical chemistry, while its role as a synthetic intermediate underscores its ongoing importance in the development of new molecules with potential applications in materials science and medicinal chemistry. The detailed understanding of its properties and synthesis is essential for researchers and professionals who wish to harness its unique chemical reactivity.

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